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N-Fmoc-O-benzyl-L-tyrosine storage conditions and shelf life

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Compound of Interest

Compound Name: N-Fmoc-O-benzyl-L-tyrosine

Cat. No.: B557360 Get Quote

Technical Support Center: N-Fmoc-O-benzyl-L-tyrosine

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the storage, handling, and troubleshooting of **N-Fmoc-O-benzyl-L-tyrosine**.

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for solid N-Fmoc-O-benzyl-L-tyrosine?

A1: To ensure the long-term stability of solid **N-Fmoc-O-benzyl-L-tyrosine**, it should be stored in a dry, well-sealed container, protected from light and moisture. For optimal shelf life, storage at -20°C is recommended.[1][2]

Q2: What is the expected shelf life of solid **N-Fmoc-O-benzyl-L-tyrosine**?

A2: When stored under recommended conditions, solid **N-Fmoc-O-benzyl-L-tyrosine** has a shelf life of up to 3 years at -20°C and up to 2 years at 4°C.[1][2]

Q3: How should I prepare and store solutions of **N-Fmoc-O-benzyl-L-tyrosine**?

A3: **N-Fmoc-O-benzyl-L-tyrosine** is soluble in organic solvents such as dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).[3] When preparing solutions, it is crucial to use



anhydrous solvents to prevent hydrolysis of the Fmoc group. Stock solutions should be prepared fresh, but if storage is necessary, they should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C.

Q4: What is the shelf life of **N-Fmoc-O-benzyl-L-tyrosine** in solution?

A4: The shelf life of **N-Fmoc-O-benzyl-L-tyrosine** in solution is significantly shorter than in its solid form. In a suitable anhydrous solvent, it can be stored for up to 1 month at -20°C and up to 6 months at -80°C.[1][2] It is highly recommended to use freshly prepared solutions for the best results in peptide synthesis.

Data Presentation: Storage Conditions and Shelf

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Form	Storage Temperature	Shelf Life	Key Considerations
Solid (Powder)	-20°C	3 years[1][2]	Store in a dry, dark place.
2-8°C	2 years[1][2][3]	Keep well-sealed to prevent moisture absorption.	
In Solvent (e.g., DMSO)	-20°C	1 month[1][2]	Use anhydrous solvent; aliquot to avoid freeze-thaw cycles.
-80°C	6 months[1][2]	Preferred for longer- term solution storage.	

Troubleshooting Guide

Q5: My **N-Fmoc-O-benzyl-L-tyrosine** powder has become discolored (yellowish). Can I still use it?

A5: Discoloration can be a sign of degradation, potentially due to improper storage conditions leading to exposure to light, moisture, or heat. This may indicate partial deprotection of the

Troubleshooting & Optimization





Fmoc group. It is recommended to assess the purity of the material by RP-HPLC before use. If significant impurities are detected, it is advisable to use a fresh batch to ensure the integrity of your synthesis.

Q6: I am having difficulty dissolving **N-Fmoc-O-benzyl-L-tyrosine** in my solvent.

A6: **N-Fmoc-O-benzyl-L-tyrosine** is generally soluble in polar aprotic solvents like DMF and DMSO.[3] If you are experiencing solubility issues, consider the following:

- Solvent Quality: Ensure your solvent is anhydrous and of high purity. The presence of water can affect solubility and lead to hydrolysis.
- Sonication: Gentle sonication can help to dissolve the compound.
- Warming: Gentle warming can also aid dissolution, but avoid excessive heat which could lead to degradation.

Q7: I suspect the Fmoc group is prematurely cleaving during my experiments. What could be the cause?

A7: Premature cleavage of the Fmoc group is typically caused by basic conditions. Potential sources of basicity include:

- Solvents: Over time, solvents like DMF can degrade to form amines, which are basic. Use fresh, high-purity solvents.
- Cross-contamination: Ensure your glassware and equipment are free from any basic residues.
- Reagents: Some reagents used in peptide synthesis may have basic impurities.

Q8: Are there any known side reactions involving the O-benzyl group of this derivative?

A8: Yes, under strongly acidic conditions, such as during the final cleavage step in peptide synthesis, the O-benzyl group can be prone to migration from the oxygen to the carbon of the tyrosine ring. This can result in the formation of 3-benzyltyrosine, an undesired side product.



The use of appropriate scavengers in the cleavage cocktail can help to minimize this side reaction.

Experimental Protocols Quality Assessment of N-Fmoc-O-benzyl-L-tyrosine

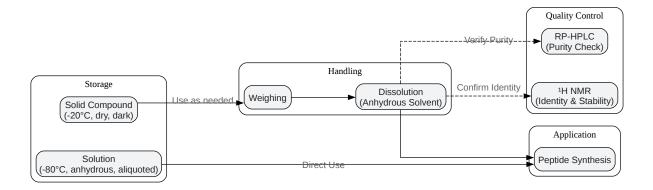
- 1. Purity Determination by Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC)
- Objective: To determine the purity of N-Fmoc-O-benzyl-L-tyrosine and detect any potential degradation products.
- Instrumentation:
 - HPLC system with a UV detector
 - C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm)
- · Reagents:
 - Solvent A: 0.1% Trifluoroacetic acid (TFA) in water
 - Solvent B: 0.1% Trifluoroacetic acid (TFA) in acetonitrile
 - Sample: Dissolve a small amount of N-Fmoc-O-benzyl-L-tyrosine in a minimal amount of acetonitrile or DMF and dilute with Solvent A.
- Method:
 - Equilibrate the column with 95% Solvent A and 5% Solvent B.
 - Inject the sample.
 - Run a linear gradient from 5% to 95% Solvent B over 20-30 minutes.
 - Monitor the elution profile at 254 nm and 280 nm.



- The main peak corresponds to N-Fmoc-O-benzyl-L-tyrosine. The presence of other significant peaks may indicate impurities or degradation.
- Expected Outcome: A pure sample should show a major peak with a purity of ≥98%.
- 2. Identity and Stability Confirmation by ¹H NMR Spectroscopy
- Objective: To confirm the chemical structure and assess the stability of N-Fmoc-O-benzyl-Ltyrosine.
- Instrumentation:
 - NMR spectrometer (300 MHz or higher)
- Reagents:
 - Deuterated solvent (e.g., DMSO-d₆ or CDCl₃)
 - N-Fmoc-O-benzyl-L-tyrosine sample
- Method:
 - Dissolve a few milligrams of the sample in the deuterated solvent.
 - Acquire a ¹H NMR spectrum.
 - Analyze the spectrum for characteristic peaks corresponding to the Fmoc, benzyl, and tyrosine protons.
- Interpretation:
 - The presence of the expected aromatic and aliphatic protons confirms the identity of the compound.
 - The absence of significant unassigned peaks indicates high purity.
 - Signs of degradation could include the appearance of peaks corresponding to the free
 Fmoc group or the cleaved benzyl group.



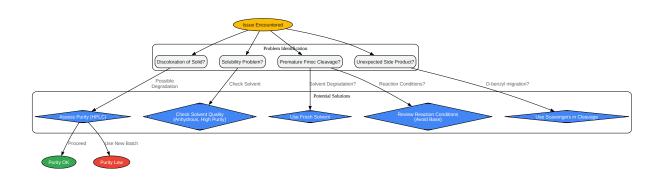
Mandatory Visualizations



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Caption: General workflow for handling and quality control of **N-Fmoc-O-benzyl-L-tyrosine**.





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